

# 4-Hydroxybenzyl cyanide CAS number and properties

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## Compound of Interest

Compound Name: 4-Hydroxybenzyl cyanide

Cat. No.: B020548

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An In-depth Technical Guide to **4-Hydroxybenzyl Cyanide**

## Introduction

**4-Hydroxybenzyl cyanide**, also known as (4-hydroxyphenyl)acetonitrile, is an aromatic hydroxynitrile compound.<sup>[1][2]</sup> Its chemical structure consists of a phenylacetonitrile core substituted with a hydroxyl group at the para-position. This bifunctional nature makes it a versatile intermediate in organic synthesis, particularly in the pharmaceutical and chemical industries.<sup>[3][4]</sup> It serves as a crucial building block for the synthesis of various active pharmaceutical ingredients (APIs) and other fine chemicals.<sup>[3][4][5]</sup>

## Chemical and Physical Properties

The chemical and physical properties of **4-Hydroxybenzyl cyanide** are summarized in the table below. This data is essential for its handling, storage, and application in various chemical reactions.

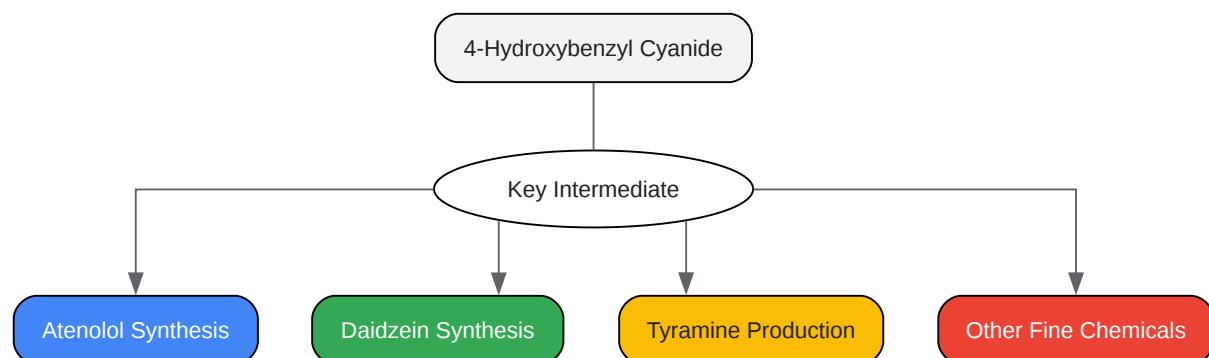
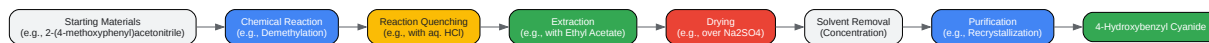
| Property          | Value   | Source    |
|-------------------|---|-----------|
| CAS Number        | 14191-95-8  | [1][2][6] |
| Molecular Formula | C <sub>8</sub> H <sub>7</sub> NO  | [1][2][6] |
| Molecular Weight  | 133.15 g/mol  | [1][2]    |
| Appearance        | Light brown to beige or yellow solid/powder/crystal                                 | [1][6][7] |
| Melting Point     | 67-74 °C  | [1][8]    |
| Boiling Point     | 329-330 °C at 760 mmHg  | [1][2][8] |
| Solubility        | Slightly soluble in water.<br>Soluble in Chloroform, DMSO, and Methanol (Slightly). | [1][6]    |
| pKa               | 9.63 ± 0.13 (Predicted)   | [1][6]    |
| Flash Point       | 178 °C  | [1]       |
| IUPAC Name        | 2-(4-hydroxyphenyl)acetonitrile   | [2][6]    |
| InChI Key         | AYKYOOPFBCOXSL-UHFFFAOYSA-N   | [1]       |
| Canonical SMILES  | <chem>C1=CC(=CC=C1CC#N)O</chem>   | [2]       |

## Synthesis of 4-Hydroxybenzyl Cyanide

Several synthetic routes for the preparation of **4-Hydroxybenzyl cyanide** have been reported. A common method involves the demethylation of 2-(4-methoxyphenyl)acetonitrile. Another approach utilizes the reaction of 4-acetoxybenzyl acetate with potassium cyanide.

## General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **4-Hydroxybenzyl cyanide**.



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